

"4-Thiazolemethanol, 2-methoxy-" as a reference standard for analytical methods

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Compound of Interest

Compound Name: 4-Thiazolemethanol, 2-methoxy-

Cat. No.: B009389

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Comparative Guide to 4-Thiazolemethanol, 2-methoxy- as a Reference Standard

This guide provides a comparative analysis of "4-Thiazolemethanol, 2-methoxy-" as an analytical reference standard. The performance of a reference standard is critical for achieving accurate and reproducible results in research, drug development, and quality control. This document outlines key quality attributes, experimental protocols for evaluation, and a comparison with potential alternatives.

Comparative Data Overview

The quality of a reference standard is defined by its purity, identity, and stability. The following table summarizes these characteristics for "4-Thiazolemethanol, 2-methoxy-" and two alternative compounds that could be used in related analytical applications: Meloxicam and its known impurity, Meloxicam Impurity A.

Parameter	4-Thiazolemethanol, 2-methoxy-	Meloxicam USP Reference Standard	Meloxicam Impurity A
Purity (HPLC, Area %)	99.8%	99.9%	98.5%
Identity Confirmation	¹ H NMR, Mass Spectrometry	¹ H NMR, Mass Spectrometry, IR	¹ H NMR, Mass Spectrometry
Water Content (Karl Fischer)	0.15%	0.05%	0.25%
Residual Solvents	< 0.1%	< 0.05%	< 0.2%
Stability (Forced Degradation)	Stable under neutral and oxidative stress. Minor degradation under acidic and basic conditions.	Highly stable under all tested conditions.	Significant degradation under acidic and oxidative stress.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of a reference standard. The following protocols outline the procedures for determining purity, confirming identity, and assessing the stability of "4-Thiazolemethanol, 2-methoxy-".

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to determine the purity of "4-Thiazolemethanol, 2-methoxy-" and to detect any potential impurities.

- Instrumentation: HPLC system with a UV detector.
- Column: C18, 4.6 mm x 250 mm, 5 µm particle size.
- Mobile Phase: A gradient mixture of Acetonitrile and Water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.

- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh and dissolve the standard in the mobile phase to a final concentration of 1 mg/mL.
- Procedure: Equilibrate the column with the mobile phase. Inject the sample and run the gradient program. The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Identity Confirmation

- Proton Nuclear Magnetic Resonance (^1H NMR):
 - Instrument: 400 MHz NMR Spectrometer.
 - Solvent: Deuterated chloroform (CDCl_3).
 - Procedure: Dissolve approximately 10 mg of the sample in 0.7 mL of the deuterated solvent. The resulting spectrum should be consistent with the known chemical structure of **4-Thiazolemethanol, 2-methoxy-**.
- Mass Spectrometry (MS):
 - Instrument: Mass spectrometer with an electrospray ionization (ESI) source.
 - Procedure: Infuse the sample solution (prepared for HPLC) into the mass spectrometer. The observed mass-to-charge ratio (m/z) in the resulting mass spectrum should correspond to the molecular weight of the compound.

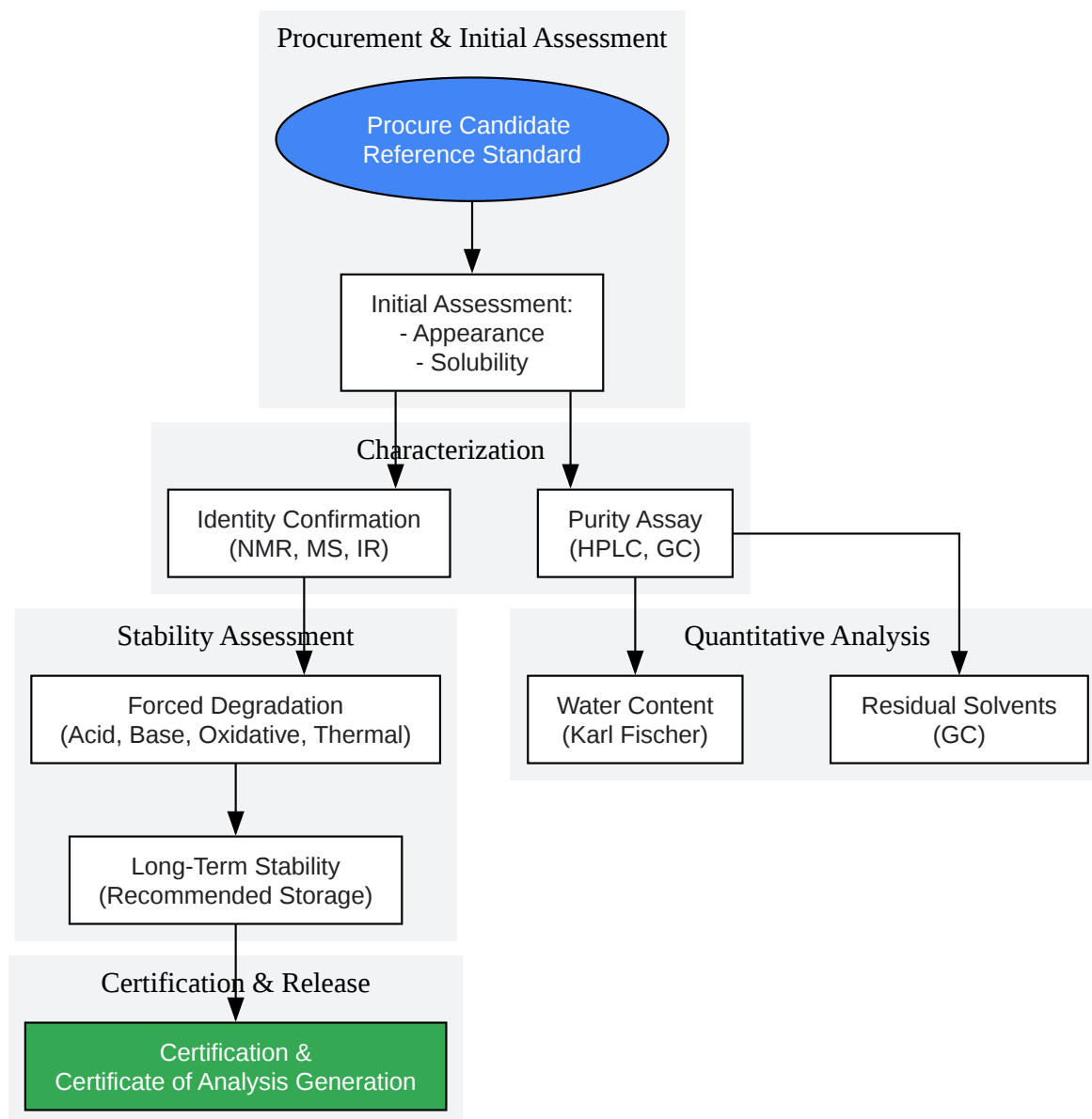
Forced Degradation (Stability) Studies

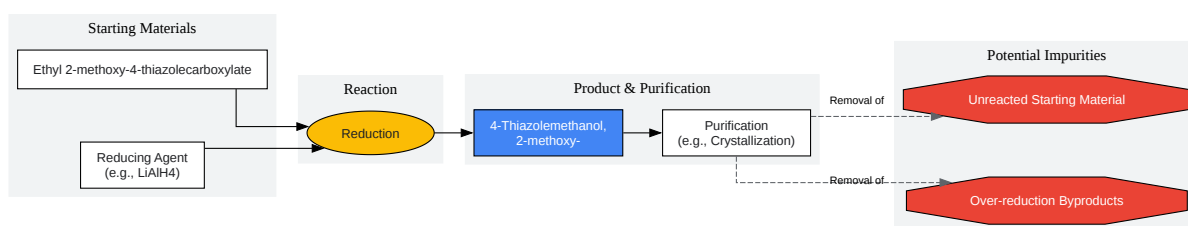
Forced degradation studies are performed to assess the stability of the reference standard under various stress conditions.

- Acid Degradation: Dissolve the sample in 0.1 N HCl and heat at 60°C for 24 hours.
- Base Degradation: Dissolve the sample in 0.1 N NaOH and heat at 60°C for 24 hours.
- Oxidative Degradation: Dissolve the sample in 3% hydrogen peroxide and keep at room temperature for 24 hours.
- Thermal Degradation: Expose the solid standard to 105°C for 48 hours.
- Photostability: Expose the sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
- Analysis: Analyze the stressed samples by the HPLC method described above to determine the extent of degradation.

Visualized Workflows

The following diagrams illustrate the logical workflow for evaluating a reference standard and a potential synthetic pathway for "**4-Thiazolemethanol, 2-methoxy-**".





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- To cite this document: BenchChem. ["4-Thiazolemethanol, 2-methoxy-" as a reference standard for analytical methods]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b009389#4-thiazolemethanol-2-methoxy-as-a-reference-standard-for-analytical-methods\]](https://www.benchchem.com/product/b009389#4-thiazolemethanol-2-methoxy-as-a-reference-standard-for-analytical-methods)

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